Technical Assessment: Potential Biological Activity of N'-hydroxy-4-propoxybenzenecarboximidamide

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Compound of Interest

Compound Name:	*N'-hydroxy-4-propoxybenzenecarboximidamide*
Cat. No.:	*B13382707*

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Part 1: Executive Summary

N'-hydroxy-4-propoxybenzenecarboximidamide (referred to herein as Propoxy-BAM) is a synthetic benzamidoxime derivative serving primarily as a lipophilic prodrug precursor to 4-propoxybenzamidine.

In drug development, this molecule represents a strategic "Trojan horse" scaffold. While the active metabolite (the amidine) is a potent serine protease inhibitor, it suffers from poor oral bioavailability due to its high basicity (pKa ~11-12). Propoxy-BAM masks this charge, significantly enhancing membrane permeability. Upon systemic entry, it is rapidly reduced by the Mitochondrial Amidoxime Reducing Component (mARC) to release the active pharmacophore.

Key Biological Potentials:

- Serine Protease Inhibition: The active metabolite targets trypsin-like enzymes (Thrombin, Factor Xa, Trypsin).

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- Antiprotozoal Activity: Structural homology to pentamidine suggests utility against Trypanosoma and Leishmania species.
- Nitric Oxide (NO) Donation: Oxidative metabolism can release NO, offering vasorelaxant properties.

Part 2: Chemical Identity & Physicochemical Properties

Understanding the physicochemical shift from the parent amidoxime to the active amidine is crucial for experimental design.

Property	Propoxy-BAM (Prodrug)	4-Propoxybenzamidine (Active)	Impact on Biology
Structure	Ph-C(=NOH)NH_2	Ph-C(=NH)NH_2	Amidoxime is neutral; Amidine is cationic.
pKa	~4.5 - 5.5 (Acidic OH)	~11.5 (Basic Amidine)	Prodrug is un-ionized at physiological pH.
LogP (Est.)	2.1 - 2.5	0.5 - 1.0 (Ionized)	Prodrug has superior passive permeability.
Solubility	Moderate (DMSO/EtOH)	High (Aqueous buffers)	Prodrug requires organic co-solvent for assays.

Part 3: Mechanisms of Action

Bioactivation Pathway (The mARC System)

Propoxy-BAM is biologically inactive against proteases in its native form. It requires reductive activation. This bio-reduction is catalyzed exclusively by the mARC system (mARC1/mARC2) in concert with Cytochrome b5 (Cyb5) and NADH-Cytochrome b5 Reductase (Cyb5R).

Mechanism:

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- Absorption: Propoxy-BAM crosses the gastrointestinal epithelium via passive diffusion.
- Reduction: In the liver/kidney mitochondria, the N-O bond is cleaved.
- Release: 4-propoxybenzamidine is released into systemic circulation.

Target Engagement (Serine Protease Inhibition)

Once reduced, the 4-propoxybenzamidine acts as a competitive inhibitor.

- Binding Mode: The positively charged amidine group forms a salt bridge with the catalytic aspartate (Asp189 in trypsin) at the bottom of the S1 specificity pocket.
- Role of Propoxy Group: The 4-propoxy tail extends into the S1' or solvent-accessible region, providing hydrophobic interactions that can enhance affinity over unsubstituted benzamidine.

Visualizing the Pathway

The following diagram illustrates the conversion and target engagement workflow.



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Caption: Figure 1. The metabolic activation of Propoxy-BAM by the mitochondrial amidoxime reducing component (mARC) to its active amidine form.

Part 4: Therapeutic Applications

A. Antithrombotic Agents

Benzamidines are the structural core of direct thrombin inhibitors (e.g., Dabigatran). Propoxy-BAM serves as a model for oral anticoagulants.

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- Hypothesis: The propoxy group mimics the hydrophobic side chains found in potent Factor Xa inhibitors, improving potency compared to simple benzamidine.

B. Antimicrobial & Antiprotozoal[4][5][6]

- Trypanosomiasis: Diamidines (e.g., Pentamidine) are standard treatments but require injection. Propoxy-BAM analogs (mono-amidoximes) are investigated to improve oral delivery. The mechanism involves DNA minor groove binding or mitochondrial potential disruption in the parasite.

- Bacterial Virulence: Inhibition of bacterial serine proteases (e.g., HtrA) can reduce virulence in pathogens like E. coli or S. aureus.

Part 5: Experimental Protocols

Protocol 1: Chemical Synthesis of Propoxy-BAM

Objective: To generate high-purity substrate for biological assays.

- Reagents: 4-Propoxybenzonitrile (1.0 eq), Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$, 3.0 eq), Sodium Carbonate (Na_2CO_3, 1.5 eq), Ethanol/Water (2:1).

- Procedure:

  - Dissolve 4-propoxybenzonitrile in EtOH.

  - Add aqueous Na_2CO_3 and $NH_2OH \cdot HCl$.

  - Reflux at 80°C for 6–12 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 1:1).

  - Workup: Evaporate EtOH. Add cold water to precipitate the product. Filter and recrystallize from EtOH/Water.

- Validation:

  - 1H NMR (DMSO-d6): Look for broad singlet at ~9.5 ppm (N-OH) and ~5.7 ppm (NH_2).

  - Mass Spec: [M+H]+ = 195.23.

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Protocol 2: In Vitro mARC Reduction Assay

Objective: To verify prodrug activation efficiency.

- System: Porcine or Human Liver Microsomes (containing mARC/Cyb5/Cyb5R).
- Incubation:
  - Buffer: 100 mM Potassium Phosphate (pH 7.4).
  - Substrate: 50 µM Propoxy-BAM.
  - Cofactor: 1.0 mM NADH (initiates reaction).
  - Timepoints: 0, 15, 30, 60 min at 37°C.
- Analysis:
  - Quench with ice-cold Acetonitrile.
  - Centrifuge (10,000g, 10 min).
  - HPLC-UV/MS: Monitor disappearance of Amidoxime (RT ~ early) and appearance of Amidine (RT ~ late, distinct UV max).

Protocol 3: Serine Protease Inhibition (Trypsin Model)

Objective: To quantify the potency (Ki) of the active metabolite. Note: This assay tests the reduced metabolite (4-propoxybenzamidine), not the prodrug directly.

- Reagents: Bovine Trypsin, Chromogenic Substrate (BAPNA or S-2238).
- Method:
  - Pre-incubate Trypsin with varying concentrations of 4-propoxybenzamidine (0.1 µM – 100 µM) for 10 min in Tris-HCl buffer (pH 8.0, 10 mM $CaCl_2$).
  - Add Substrate (BAPNA).

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- Measure Absorbance at 405 nm kinetically for 10 min.

- Calculation: Plot V0 vs. [I] to determine IC50. Convert to Ki using the Cheng-Prusoff equation: Ki = IC50 / (1 + [S]/Km).

Part 6: References

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